

"N-(2-aminoethyl)-N-methylcyclohexanamine" synthesis and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	<i>N</i> -(2-aminoethyl)- <i>N</i> -methylcyclohexanamine
Cat. No.:	B168494

[Get Quote](#)

An In-depth Technical Guide on the Synthesis and Properties of **N-(2-aminoethyl)-N-methylcyclohexanamine**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **N-(2-aminoethyl)-N-methylcyclohexanamine** is a chemical compound for research purposes only. This document is intended for qualified professionals and does not constitute an endorsement for its use in non-laboratory settings. All procedures should be carried out in a well-ventilated fume hood with appropriate personal protective equipment.

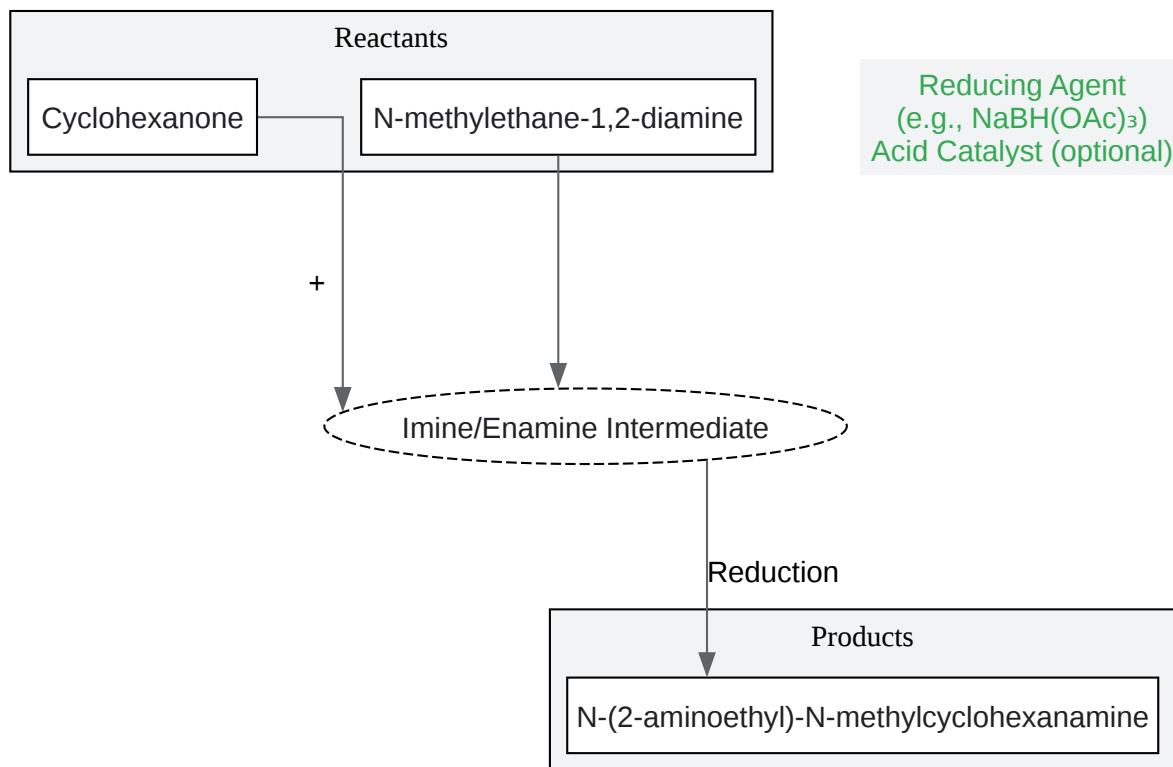
Introduction

N-(2-aminoethyl)-N-methylcyclohexanamine is a diamine featuring a cyclohexyl group and an N-methyl-N-ethylamino substituent. Its structure, combining a lipophilic cycloalkane with two basic nitrogen centers, suggests its potential as a versatile building block in medicinal chemistry and materials science. The primary and secondary amine functionalities offer multiple points for derivatization, making it a candidate for the synthesis of complex molecules, including ligands for metal catalysis, and as a scaffold for novel pharmaceutical agents. This guide provides a comprehensive overview of a proposed synthetic route, detailed experimental protocols, and the physicochemical properties of the title compound and its precursors.

Proposed Synthesis: Reductive Amination

The most direct and efficient synthetic route to **N-(2-aminoethyl)-N-methylcyclohexanamine** is the reductive amination of cyclohexanone with N-methylethane-1,2-diamine.^[1] This one-pot reaction involves the initial formation of an imine or enamine intermediate, which is subsequently reduced *in situ* to the desired secondary amine.^[2] This method is widely favored for its operational simplicity and the use of readily available starting materials.^[3]

A variety of reducing agents can be employed, with sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) being a common choice due to its mildness and selectivity for imines over ketones.^[2] Other reducing agents like sodium cyanoborohydride (NaBH_3CN) can also be used, often under slightly acidic conditions to facilitate imine formation.^[4]



[Click to download full resolution via product page](#)

Caption: Proposed synthetic pathway for **N-(2-aminoethyl)-N-methylcyclohexanamine**.

Experimental Protocol

The following is a generalized, representative protocol for the synthesis of **N-(2-aminoethyl)-N-methylcyclohexanamine** via reductive amination. Optimization may be required to achieve higher yields.

Materials:

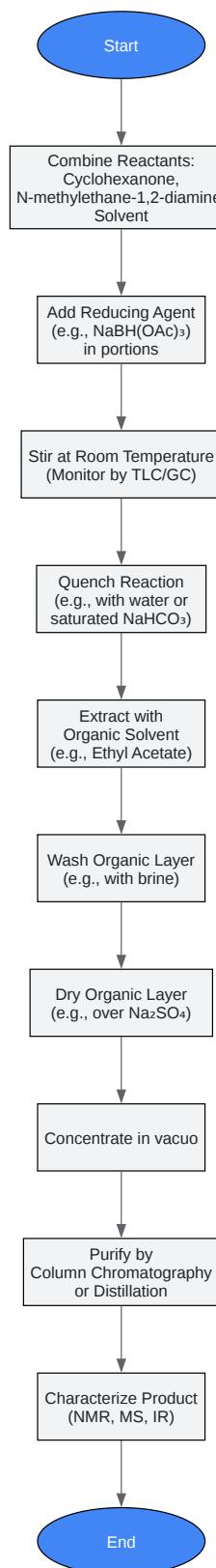
- Cyclohexanone
- N-methylethane-1,2-diamine
- Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Ethyl acetate
- Hexanes

Procedure:

- Reaction Setup: To a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add cyclohexanone (1.0 eq.) and anhydrous dichloromethane (or DCE).
- Amine Addition: Add N-methylethane-1,2-diamine (1.0-1.2 eq.) to the solution and stir for 20-30 minutes at room temperature to facilitate the formation of the imine/enamine intermediate.
- Reduction: Slowly add sodium triacetoxyborohydride (1.2-1.5 eq.) to the stirring mixture in portions. The reaction is often exothermic, and the addition rate should be controlled to

maintain the reaction temperature.

- Reaction Monitoring: Stir the reaction mixture at room temperature for 12-24 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Workup: Upon completion, carefully quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution. Stir vigorously until gas evolution ceases.
- Extraction: Transfer the mixture to a separatory funnel and extract the aqueous layer with ethyl acetate (3x).
- Washing and Drying: Combine the organic layers and wash with brine. Dry the organic phase over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel or by vacuum distillation to yield the pure **N-(2-aminoethyl)-N-methylcyclohexanamine**.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for the synthesis.

Physicochemical Properties

Direct experimental data for **N-(2-aminoethyl)-N-methylcyclohexanamine** is limited. The following table summarizes the known properties of the reactants and a structurally related compound, along with estimated properties for the target molecule.

Property	Cyclohexanone	N-methylethane-1,2-diamine	N-methylcyclohexylamine	N-(2-aminoethyl)-N-methylcyclohexanamine
CAS Number	108-94-1	109-81-9	100-60-7	245487-33-6[5]
Molecular Formula	C ₆ H ₁₀ O	C ₃ H ₁₀ N ₂ [6][7]	C ₇ H ₁₅ N[8]	C ₉ H ₂₀ N ₂ [5]
Molecular Weight (g/mol)	98.14	74.12[6]	113.20[8][9]	156.27[5]
Appearance	Colorless oily liquid	Colorless to slightly yellow liquid[6]	Colorless to pale yellow liquid[8]	Colorless to pale yellow liquid (Predicted)
Boiling Point (°C)	155.6	114-117[6]	150-160[8]	~180-200 (Estimated)
Density (g/cm ³)	0.947	0.850[6]	~0.85-0.90[8]	~0.88-0.92 (Estimated)
Solubility	Sparingly soluble in water; miscible with organic solvents	Soluble in water and alcohols[5]	Slightly soluble in water; soluble in organic solvents[8]	Soluble in water and polar organic solvents (Predicted)
Flash Point (°C)	44	~41 (106 °F)[6]	45	N/A
Refractive Index (n ²⁰ /D)	1.450	1.4395[6]	~1.456	N/A

Properties for the target compound are estimated based on its structure and data from related compounds.

Safety and Handling

Hazard Identification:

- **N-(2-aminoethyl)-N-methylcyclohexanamine** is classified as harmful if swallowed and causes serious eye damage.[\[10\]](#)
- Based on structurally similar amines, it is expected to be corrosive and may cause severe skin burns.[\[11\]](#) It may also be flammable.[\[11\]](#)

Precautions:

- Engineering Controls: Work in a well-ventilated area, preferably a chemical fume hood.[\[12\]](#) Ensure eyewash stations and safety showers are readily accessible.[\[11\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[\[13\]](#)
- Handling: Avoid contact with skin, eyes, and clothing.[\[11\]](#) Do not breathe vapors or mist.[\[12\]](#) Keep away from heat, sparks, and open flames.[\[13\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[11\]](#)

First Aid Measures:

- Eyes: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[11\]](#)
- Skin: Wash off immediately with plenty of water for at least 15 minutes. Remove all contaminated clothing. Seek immediate medical attention.[\[11\]](#)
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[\[11\]](#)
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Get medical attention.[\[11\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
- 3. gctlc.org [gctlc.org]
- 4. organicchemistrytutor.com [organicchemistrytutor.com]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. 109-81-9 CAS MSDS (N-METHYLETHYLEDIAMINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. N-Methylethylenediamine | C3H10N2 | CID 8014 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. N Methylcyclohexylamine: An Important Organic Amine Compound [sincerechemicals.com]
- 9. Cyclohexanamine, N-methyl- (CAS 100-60-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 10. chemical-label.com [chemical-label.com]
- 11. assets.thermofisher.com [assets.thermofisher.com]
- 12. fishersci.com [fishersci.com]
- 13. files.dep.state.pa.us [files.dep.state.pa.us]
- To cite this document: BenchChem. ["N-(2-aminoethyl)-N-methylcyclohexanamine" synthesis and properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b168494#n-2-aminoethyl-n-methylcyclohexanamine-synthesis-and-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com